

# Personal protective equipment for handling Pantethine-15N2

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## Compound of Interest

Compound Name: *Pantethine-15N2*

Cat. No.: *B12386844*

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## Essential Safety and Handling of Pantethine-15N2

Disclaimer: The following safety and handling information is based on data available for Pantethine. No specific Safety Data Sheet (SDS) for **Pantethine-15N2** was found. The isotopic labeling with 15N2 is not expected to significantly alter the chemical's hazardous properties; however, it is crucial to consult the supplier-specific SDS for **Pantethine-15N2** upon receipt and before handling.

Pantethine is generally not classified as a hazardous substance.<sup>[1][2][3]</sup> However, adherence to good laboratory practices and the use of personal protective equipment are essential to ensure safety.

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment should be worn when handling Pantethine.

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side shields or goggles.[2]
Skin Protection	Protective gloves and laboratory coat.[2]
Respiratory Protection	Generally not required under normal use conditions with adequate ventilation. If dust is generated, a NIOSH/MSHA-approved respirator may be necessary.

## Emergency Procedures

In the event of exposure or a spill, follow these procedures.

Exposure Type	First Aid Measures
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen.
Skin Contact	Wash the affected area with soap and water.
Eye Contact	Rinse eyes with plenty of water.
Ingestion	Clean mouth with water. Do not induce vomiting.
Accidental Release	Ensure adequate ventilation. Prevent further leakage if safe to do so. Pick up and transfer to a properly labeled container for disposal.

## Handling and Storage

Proper handling and storage are critical for maintaining the integrity of the compound and ensuring a safe laboratory environment.

Aspect	Guideline
Handling	Avoid contact with skin and eyes. Avoid creating dust. Handle in accordance with good industrial hygiene and safety practices.
Storage	Store at 4°C, protected from moisture. Keep containers tightly closed in a dry, cool, and well-ventilated place.

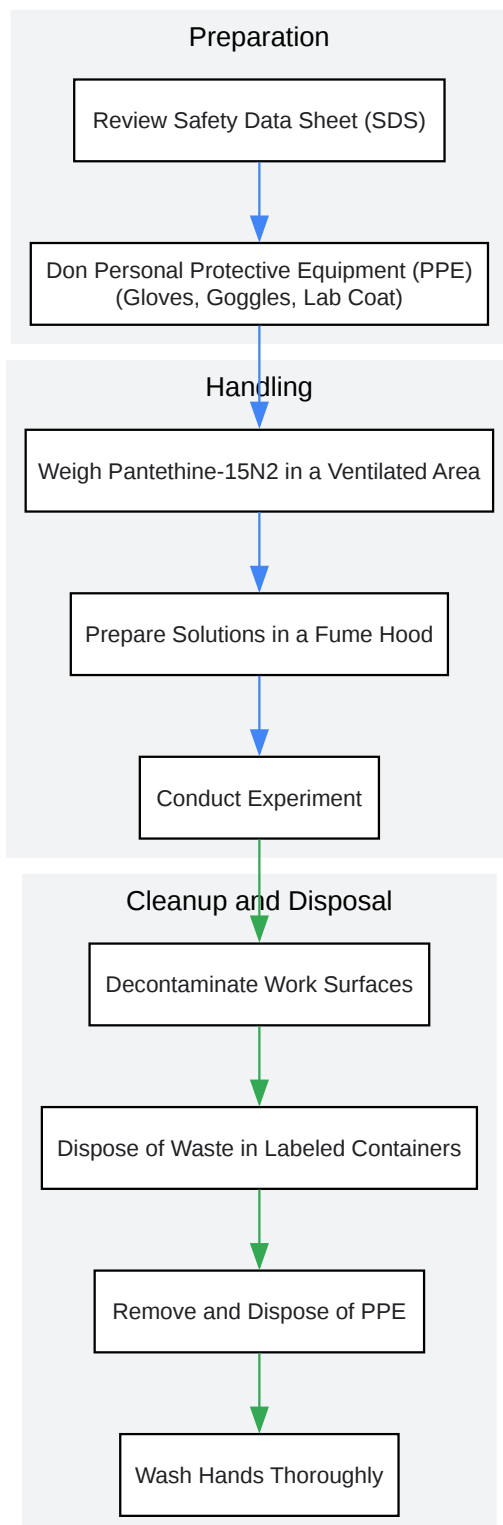
## Disposal Plan

Dispose of **Pantethine-15N2** and any contaminated materials in accordance with all applicable local, regional, national, and international regulations.

## Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **Pantethine-15N2** in a laboratory setting.

## Safe Handling Workflow for Pantethine-15N2



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Caption: Workflow for the safe handling of **Pantethine-15N2**.

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## References

- 1. sigmaaldrich.cn [sigmaaldrich.cn]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. abmole.com [abmole.com]
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